

Stafia-1 dose-response curve optimization

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Compound of Interest

Compound Name: *Stafia-1*

Cat. No.: *B1193634*

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Stafia-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing **Stafia-1** dose-response curve experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Stafia-1**? A1: **Stafia-1** is the first small-molecule inhibitor that selectively targets STAT5a (Signal Transducer and Activator of Transcription 5a).^{[1][2][3]} It demonstrates at least a 9-fold selectivity for STAT5a over its close homolog STAT5b and higher selectivity against other STAT family members.^{[1][3]}

Q2: What is the mechanism of action for **Stafia-1**? A2: **Stafia-1** functions by inhibiting the phosphorylation-dependent protein-protein interactions of STAT5a.^{[2][3]} It was developed to bind to the SH2 domain of STAT proteins, which is crucial for their activation and signaling functions.^{[2][3]}

Q3: What are the known IC₅₀ and K_i values for **Stafia-1** against STAT5a? A3: **Stafia-1** has a reported IC₅₀ of 22.2 μM and a K_i of 10.9 μM for STAT5a.^{[1][4]}

Q4: How should I prepare **Stafia-1** stock solutions? A4: **Stafia-1** is insoluble in water but soluble in DMSO and Ethanol (up to 100 mg/mL).^[1] It is recommended to prepare a high-concentration stock solution in fresh, anhydrous DMSO. Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at -80°C for up to one year.^[1]

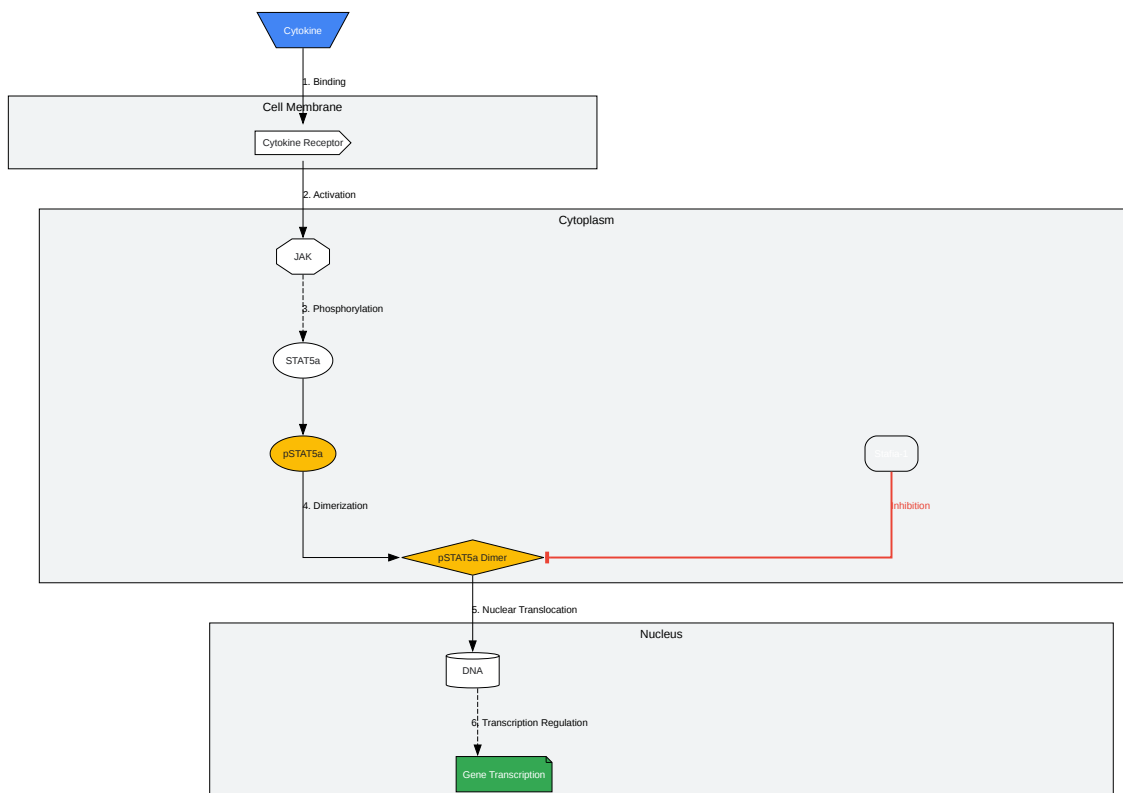
Q5: Can **Stafia-1** be used in cellular assays? A5: Yes. While **Stafia-1** itself has been used in in vitro assays, a cell-permeable phosphonate prodrug based on **Stafia-1** has been successfully used to inhibit STAT5a phosphorylation within human leukemia cells, demonstrating its utility in cellular contexts.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Quantitative Data Summary

The following table summarizes the key biochemical data for **Stafia-1**.

Parameter	Value	Target	Notes
IC50	22.2 μ M	STAT5a	50% inhibitory concentration. [1] [4]
Ki	10.9 μ M	STAT5a	Inhibition constant. [1] [4]
Selectivity	>9-fold	STAT5a vs STAT5b	Shows significantly higher selectivity for STAT5a over STAT5b and other STATs. [1] [3]
Solubility	Insoluble	Water	-
100 mg/mL (197.45 mM)	DMSO	Use fresh, moisture-free DMSO for best results. [1]	
100 mg/mL	Ethanol	- [1]	

Visualized Signaling Pathway and Workflows



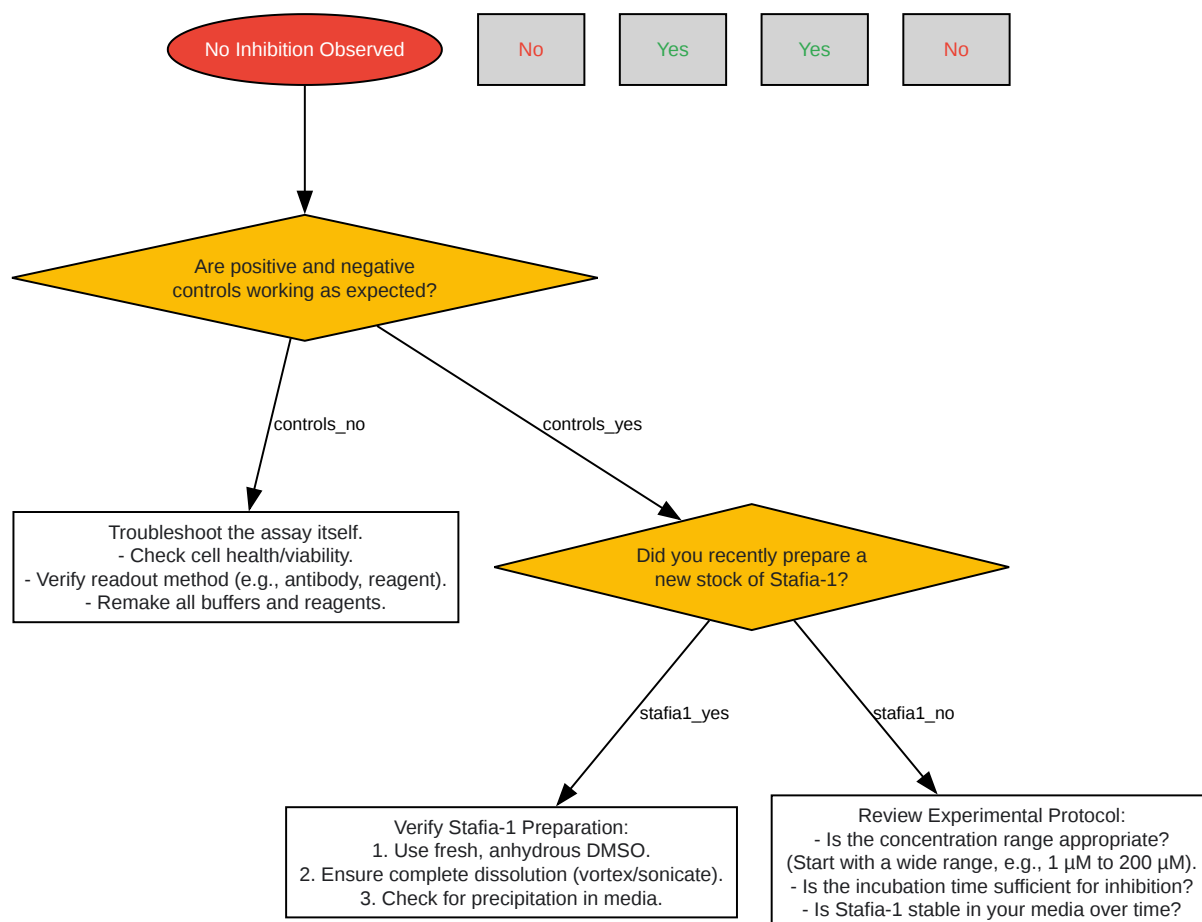
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Caption: JAK/STAT signaling pathway showing **Stafia-1** inhibition of pSTAT5a dimerization.

Troubleshooting Guide: Dose-Response Curve Optimization

Q: My **Stafia-1** dose-response curve is flat or shows no inhibition. What should I do?

A: A lack of response can stem from several issues. Follow this troubleshooting workflow to identify the potential cause.



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